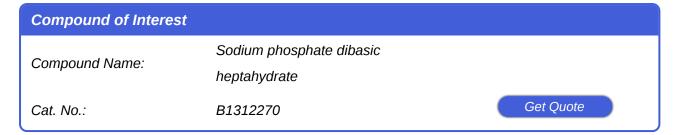


Application Note: Preparation of 0.1 M Sodium Phosphate Dibasic Heptahydrate Buffer Solution

Author: BenchChem Technical Support Team. Date: December 2025



Audience: Researchers, scientists, and drug development professionals.

Introduction

Sodium phosphate buffer is a widely used buffer system in biological and chemical research due to its buffering capacity within the physiological pH range of 5.8 to 8.0.[1] This application note provides a detailed protocol for the preparation of a 0.1 M sodium phosphate buffer solution using **sodium phosphate dibasic heptahydrate**. The protocol includes calculations, step-by-step instructions, and a workflow diagram for clarity.

Reagents and Materials

- Sodium Phosphate Dibasic Heptahydrate (Na₂HPO₄·7H₂O)
- Sodium Phosphate Monobasic Monohydrate (NaH₂PO₄·H₂O) or a suitable acid for pH adjustment (e.g., phosphoric acid or hydrochloric acid)
- Deionized (DI) or distilled (dH₂O) water
- Beakers and graduated cylinders
- Magnetic stirrer and stir bar
- pH meter



- Weighing balance
- Volumetric flasks

Key Compound Information

Compound	Formula	Molecular Weight (g/mol)
Sodium Phosphate Dibasic Heptahydrate	Na ₂ HPO ₄ ·7H ₂ O	268.07[2][3]
Sodium Phosphate Monobasic Monohydrate	NaH2PO4·H2O	137.99[4]

Experimental Protocol: Preparation of 1 L of 0.1 M Sodium Phosphate Buffer

This protocol describes the preparation of a 0.1 M phosphate buffer by preparing stock solutions of 0.2 M sodium phosphate dibasic and 0.2 M sodium phosphate monobasic, and then mixing them to achieve the desired pH.

- 3.1. Preparation of 0.2 M Sodium Phosphate Dibasic Stock Solution (1 L)
- Weigh: Accurately weigh out 53.614 g of sodium phosphate dibasic heptahydrate (Na₂HPO₄·7H₂O).
- Dissolve: Add the powder to a beaker containing approximately 800 mL of deionized water.
- Stir: Place the beaker on a magnetic stirrer and stir until the powder is completely dissolved.
- Adjust Volume: Transfer the solution to a 1 L volumetric flask and add deionized water to the mark. Invert the flask several times to ensure thorough mixing.
- 3.2. Preparation of 0.2 M Sodium Phosphate Monobasic Stock Solution (1 L)
- Weigh: Accurately weigh out 27.6 g of sodium phosphate monobasic monohydrate (NaH₂PO₄·H₂O).



- Dissolve: Add the powder to a beaker containing approximately 800 mL of deionized water.
- Stir: Place the beaker on a magnetic stirrer and stir until the powder is completely dissolved.
- Adjust Volume: Transfer the solution to a 1 L volumetric flask and add deionized water to the mark. Invert the flask several times to ensure thorough mixing.
- 3.3. Preparation of 0.1 M Phosphate Buffer (pH 7.4)
- Combine Stock Solutions: In a new beaker, combine the volumes of the 0.2 M stock solutions as indicated in the table below to achieve the desired pH. For a pH of 7.4, you would typically mix specific volumes of the monobasic and dibasic solutions. A common starting point for a 1 L final volume of 0.1 M buffer at pH 7.4 is to mix 19.0 mL of the 0.2 M monobasic stock with 81.0 mL of the 0.2 M dibasic stock.
- Dilute: Add 100 mL of deionized water to the mixture of the two stock solutions. This brings
 the total volume to 200 mL and the buffer concentration to 0.1 M. To prepare 1 L, scale up
 the volumes accordingly (e.g., 95 mL of monobasic stock, 405 mL of dibasic stock, and 500
 mL of water).
- Check and Adjust pH: Calibrate the pH meter and measure the pH of the solution. If necessary, adjust the pH by adding small volumes of the 0.2 M monobasic stock solution (to lower the pH) or the 0.2 M dibasic stock solution (to raise the pH).
- Final Volume: Once the desired pH is achieved, transfer the solution to a volumetric flask and add deionized water to reach the final desired volume (e.g., 1 L).

Quantitative Data

Table 1: Mass of **Sodium Phosphate Dibasic Heptahydrate** for 0.1 M Solution



Final Volume (mL)	Mass of Na ₂ HPO ₄ ·7H ₂ O (g)	
100	2.68	
250	6.70	
500	13.40	
1000 (1 L)	26.81	

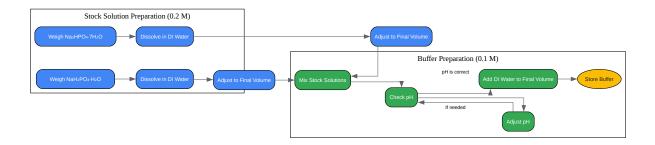
Table 2: Volumes of 0.2 M Stock Solutions for 100 mL of 0.1 M Phosphate Buffer

Desired pH	Volume of 0.2 M NaH₂PO₄ (mL)	Volume of 0.2 M Na₂HPO₄ (mL)
6.0	43.85	6.15
6.5	31.5	18.5
7.0	18.5	31.5
7.2	14.0	36.0
7.4	9.5	40.5
7.5	8.0	42.0
8.0	2.65	47.35

Note: The volumes in Table 2 are approximate. It is crucial to verify the final pH with a calibrated pH meter and adjust as necessary.

Workflow Diagram





Click to download full resolution via product page

Caption: Workflow for preparing 0.1 M sodium phosphate buffer.

Conclusion

This protocol provides a reliable method for preparing a 0.1 M sodium phosphate buffer solution. Accurate measurements of reagents and precise pH adjustments are critical for the successful preparation and performance of the buffer in various scientific applications. Always use freshly calibrated equipment and high-purity reagents to ensure the quality of the buffer.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. laboratorynotes.com [laboratorynotes.com]
- 2. scbt.com [scbt.com]



- 3. 7782-85-6 CAS | SODIUM PHOSPHATE DIBASIC HEPTAHYDRATE | Inorganic Phosphates | Article No. 5974F [lobachemie.com]
- 4. Phosphate Buffer (pH 5.8 to 7.4) Preparation and Recipe | AAT Bioquest [aatbio.com]
- To cite this document: BenchChem. [Application Note: Preparation of 0.1 M Sodium Phosphate Dibasic Heptahydrate Buffer Solution]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1312270#preparing-a-0-1-m-sodium-phosphate-dibasic-heptahydrate-buffer-solution]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com